

Application Notes and Protocols: Preparation of STO-609 Acetate Stock Solution in DMSO

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Compound of Interest

Compound Name: STO-609 acetate

Cat. No.: B2731821

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

STO-609 acetate is a potent, selective, and cell-permeable inhibitor of Ca^{2+} /calmodulin-dependent protein kinase kinase (CaMKK). It is a valuable tool for investigating the physiological roles of the CaMKK signaling pathway. Specifically, **STO-609 acetate** inhibits both CaMKK α and CaMKK β isoforms, which are upstream activators of CaMKI, CaMKIV, and AMP-activated protein kinase (AMPK). This document provides detailed protocols for the preparation, storage, and handling of **STO-609 acetate** stock solutions in Dimethyl Sulfoxide (DMSO) for use in various research applications.

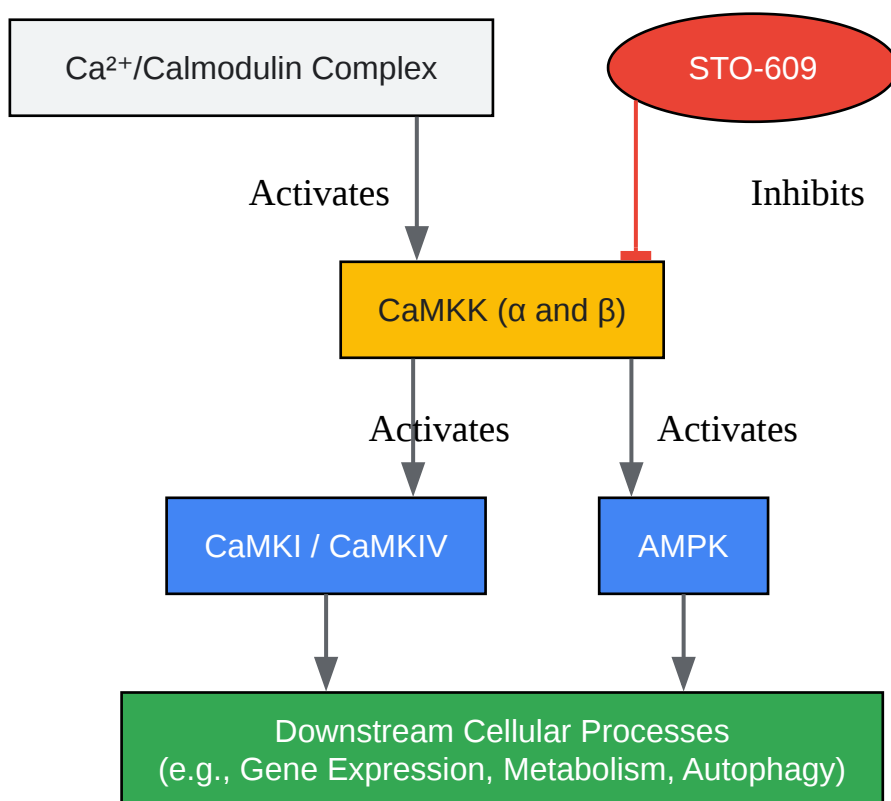
I. Physicochemical Properties and Solubility

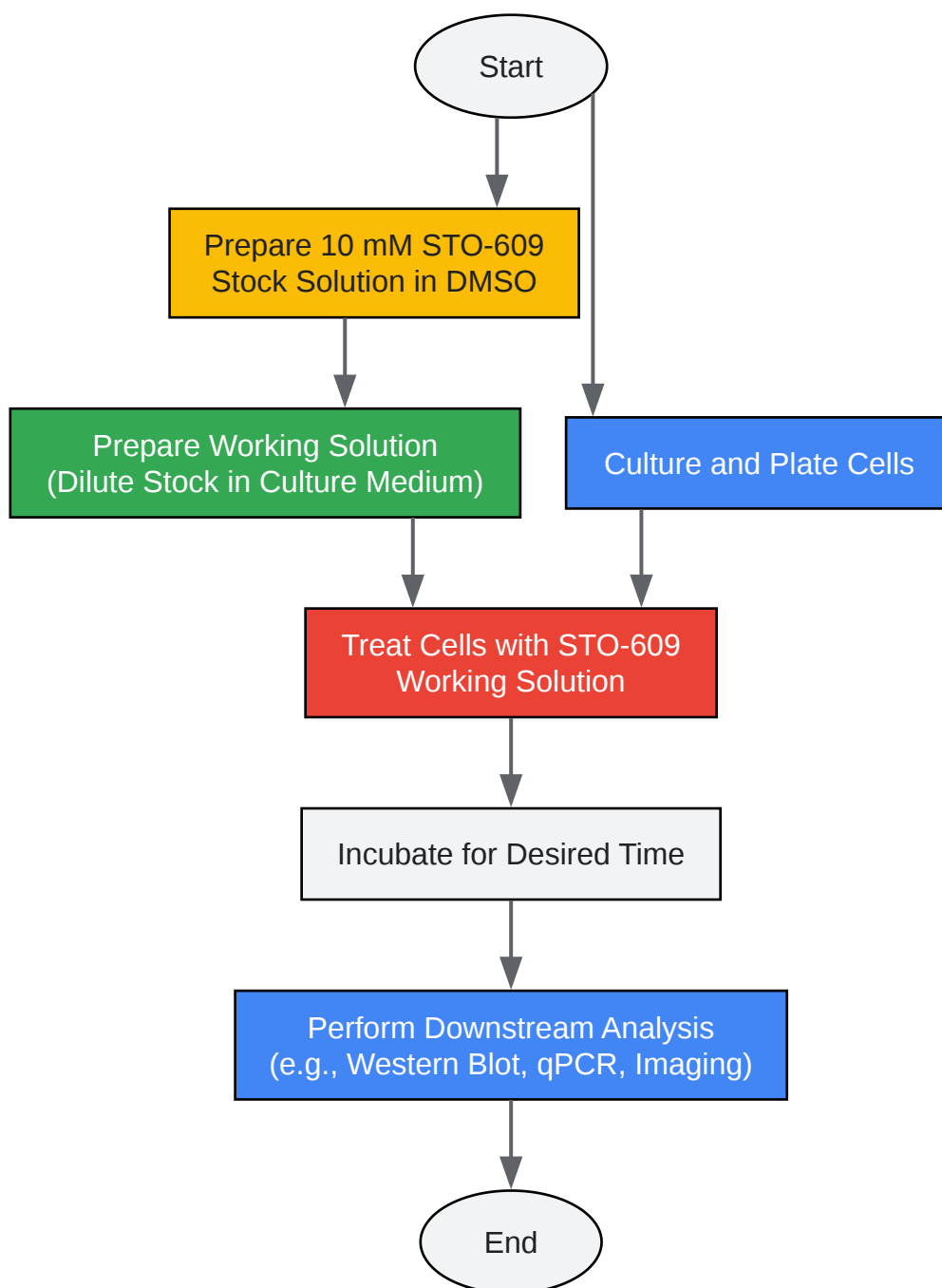
STO-609 acetate is a crystalline solid. It is crucial to understand its physical and chemical properties for accurate stock solution preparation and experimental design.

Property	Value	References
Chemical Name	7-Oxo-7H-benzimidazo[2,1-a]benz[de]isoquinoline-3-carboxylic acid acetate	[1] [2]
Molecular Formula	C ₁₉ H ₁₀ N ₂ O ₃ · C ₂ H ₄ O ₂	[1] [2]
Molecular Weight	374.35 g/mol	[1] [2]
CAS Number	1173022-21-3	[1] [2]
Appearance	Yellow crystalline solid	[3]
Purity	≥97%	[1]
Solubility in DMSO	Up to 25 mM	[4]
Storage of Solid	-20°C, protect from light, store with a desiccant	[5]

II. Signaling Pathway of CaMKK Inhibition by STO-609

STO-609 acts as a competitive inhibitor at the ATP-binding site of CaMKK α and CaMKK β . This inhibition prevents the downstream activation of CaMKI, CaMKIV, and AMPK, thereby modulating numerous cellular processes.





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